

A Technical Guide to the Physical Properties of 2-Propenoyl Chloride

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Compound of Interest

Compound Name: Acryloyl chloride

Cat. No.: B146887

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Abstract

This technical guide provides an in-depth overview of the core physical properties of 2-propenoyl chloride (**acryloyl chloride**, CAS No. 814-68-6). As a highly reactive and versatile chemical intermediate, a thorough understanding of its physical characteristics is critical for its safe handling, application in synthesis, and process development. This document consolidates key quantitative data into structured tables, outlines detailed experimental protocols for property determination, and presents logical workflows and reactivity diagrams to support laboratory and development activities.

Introduction

2-Propenoyl chloride, commonly known as **acryloyl chloride**, is a bifunctional organic compound featuring both a reactive acyl chloride group and a polymerizable carbon-carbon double bond.^[1] Its formula is $\text{CH}_2=\text{CHCO}(\text{Cl})$.^[2] This dual reactivity makes it a valuable monomer and an important intermediate for introducing acrylic moieties into various molecules.^{[1][3]} It is widely used in the synthesis of plastics, acrylate polymers, and as a reagent in the production of pharmaceuticals and agrochemicals.^[3]

Given its high reactivity, toxicity, and volatility, precise knowledge of its physical properties is paramount for ensuring safety and achieving desired outcomes in experimental and

manufacturing settings.[3] This guide serves as a comprehensive resource for professionals interacting with this compound.

Physical and Chemical Properties

2-Propenoyl chloride is a colorless to light yellow liquid with a pungent odor.[3][4] Its properties are summarized in the tables below, compiled from various chemical data sources.

Table 1: General and Identification Properties

Property	Value	Reference(s)
IUPAC Name	prop-2-enoyl chloride	[3]
Synonyms	Acryloyl chloride, Acrylyl chloride, Acrylic acid chloride	[2][3]
CAS Number	814-68-6	[3]
Molecular Formula	C ₃ H ₃ ClO	[3]
Molecular Weight	90.51 g/mol	[3][5]
Appearance	Colorless to pale yellow liquid	[4][6]

Table 2: Thermophysical and Safety Properties

Property	Value	Reference(s)
Boiling Point	72-76 °C (162-169 °F) at 760 mmHg	[5][7]
Melting Point	-76 °C (-105 °F)	[1][7]
Flash Point	-4 °C (25 °F) to 16 °C (61 °F) (closed cup)	[3][5][6]
Vapor Pressure	93.0 - 98.8 mmHg (1.93 psi) at 20 °C	[3][5][8]

Table 3: Density and Optical Properties

Property	Value	Reference(s)
Density	1.113 - 1.119 g/mL at 20-25 °C	[5][6][7]
Vapor Density	>1.0 (Air = 1)	[5][7]
Refractive Index (n ²⁰ /D)	1.4343 - 1.435	[3][7]

Table 4: Solubility and Reactivity

Property	Value	Reference(s)
Solubility	Soluble in chloroform, ether, and other chlorinated solvents.	[3][9]
Water Solubility	Reacts violently with water (decomposes).	[3][5][7]
Stability	Light and moisture sensitive; polymerizes readily upon exposure to oxygen.	[5][7]
Incompatibilities	Strong oxidizing agents, alcohols, amines, strong bases, water.	[5][7]

Experimental Protocols for Property Determination

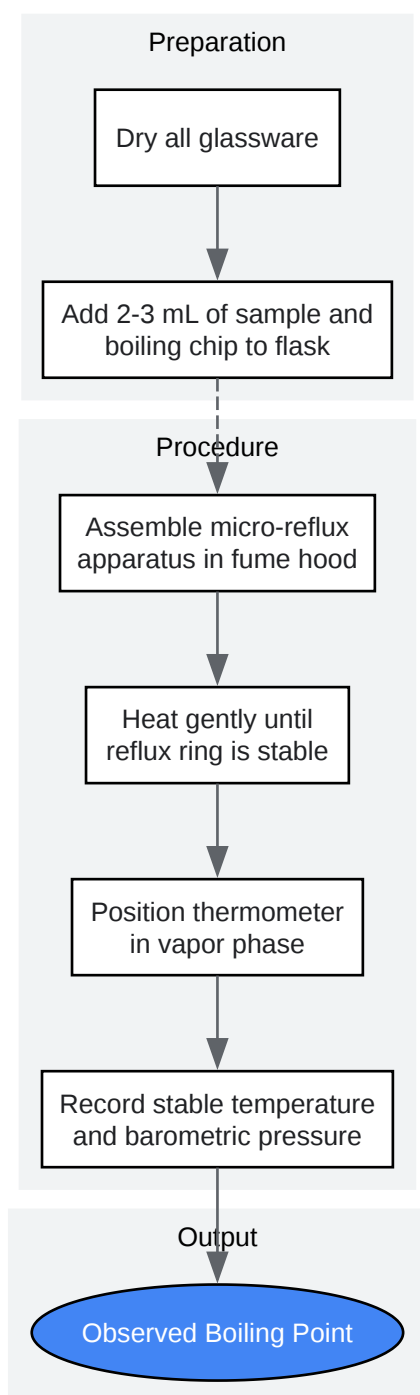
The high reactivity and toxicity of 2-propenoyl chloride necessitate specialized procedures and stringent safety measures during the determination of its physical properties. All operations must be conducted in a certified chemical fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, splash goggles, and a lab coat.

Boiling Point Determination (Micro-Reflux Method)

Due to the hazardous nature of the compound, a micro-scale method is recommended to minimize exposure and waste. The reflux method provides an accurate boiling point at the ambient atmospheric pressure.

Methodology:

- **Apparatus Setup:** Assemble a micro-scale reflux apparatus consisting of a 10 mL round-bottom flask, a water-cooled condenser, and a boiling chip. Ensure all glassware is thoroughly dried to prevent reaction with the acyl chloride.
- **Sample Introduction:** In a chemical fume hood, carefully transfer approximately 2-3 mL of 2-propenoyl chloride into the round-bottom flask containing a boiling chip.
- **Heating:** Place the flask in a sand bath or heating mantle and slowly increase the temperature until the liquid begins to boil and a reflux ring of condensing vapor is observed climbing the walls of the flask.
- **Temperature Measurement:** Position a calibrated thermometer so that the bulb is just below the level of the condenser's lower joint, ensuring it is immersed in the vapor phase but not touching the boiling liquid. This measures the temperature of the vapor that is in equilibrium with the boiling liquid.^[6]
- **Data Recording:** Allow the system to equilibrate for several minutes. The boiling point is the stable temperature reading on the thermometer when the reflux ring is steady.^[10]
- **Pressure Correction:** Record the ambient barometric pressure. If the pressure is not 760 mmHg, the observed boiling point can be corrected using a nomograph or the Clausius-Clapeyron equation.



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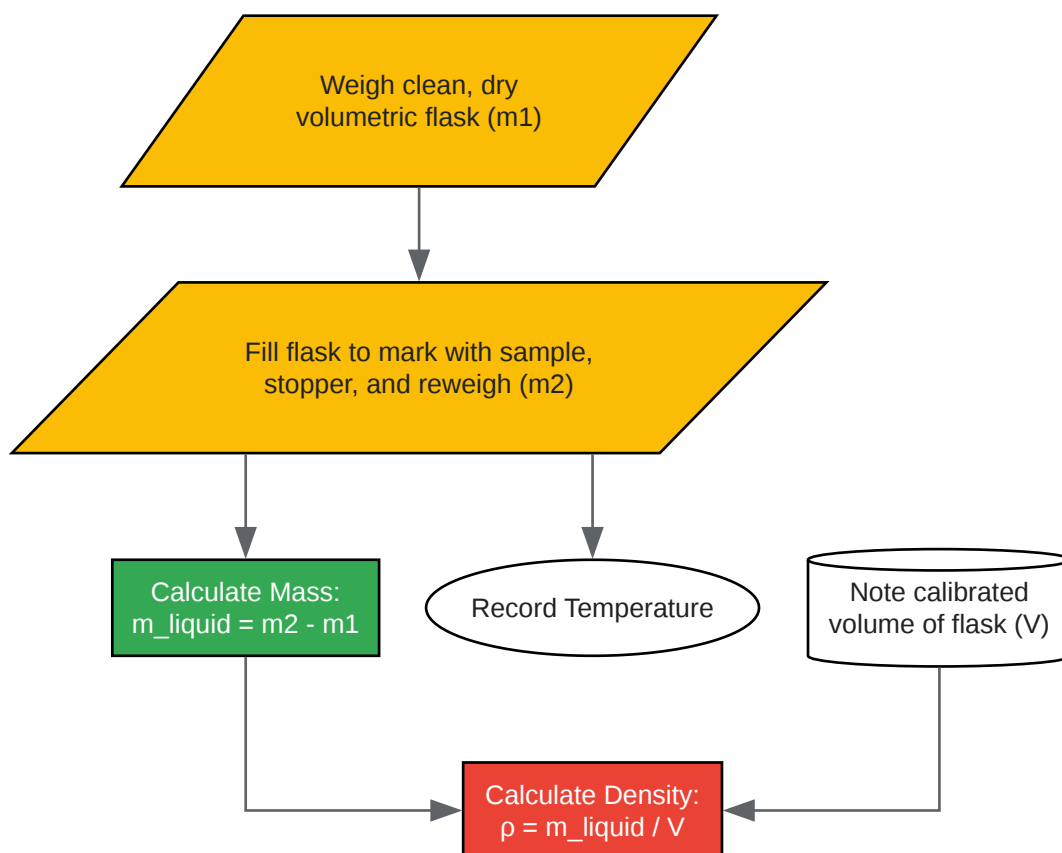
Caption: Workflow for Boiling Point Determination.

Density Measurement (Volumetric Method)

The density of this volatile liquid can be determined by accurately measuring the mass of a known volume.

Methodology:

- **Apparatus Preparation:** Select a Class A volumetric flask (e.g., 5 or 10 mL) with a ground glass stopper. Clean and thoroughly dry the flask and stopper.
- **Initial Mass:** Accurately weigh the empty, dry flask with its stopper on an analytical balance to at least four decimal places.
- **Sample Transfer:** In a fume hood, carefully fill the volumetric flask with 2-propenoyl chloride until the bottom of the meniscus is precisely on the calibration mark. Stopper the flask immediately to prevent evaporation.
- **Final Mass:** Reweigh the filled, stoppered flask.
- **Calculation:** The density is calculated by subtracting the initial mass from the final mass (to get the mass of the liquid) and dividing by the calibrated volume of the flask.
- **Temperature:** Record the ambient temperature during the measurement, as density is temperature-dependent.



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Caption: Workflow for Density Measurement.

Refractive Index Measurement

A digital refractometer is ideal for this measurement due to its small sample requirement and speed, minimizing exposure.

Methodology:

- **Instrument Calibration:** Calibrate the digital refractometer using a standard of known refractive index (e.g., distilled water) at a controlled temperature (typically 20 °C).
- **Sample Application:** In a fume hood, use a clean pipette to apply a few drops of 2-propenoyl chloride to the dry, clean prism surface of the refractometer.
- **Measurement:** Close the instrument's cover and initiate the measurement. The instrument will automatically detect the critical angle of total internal reflection and display the refractive

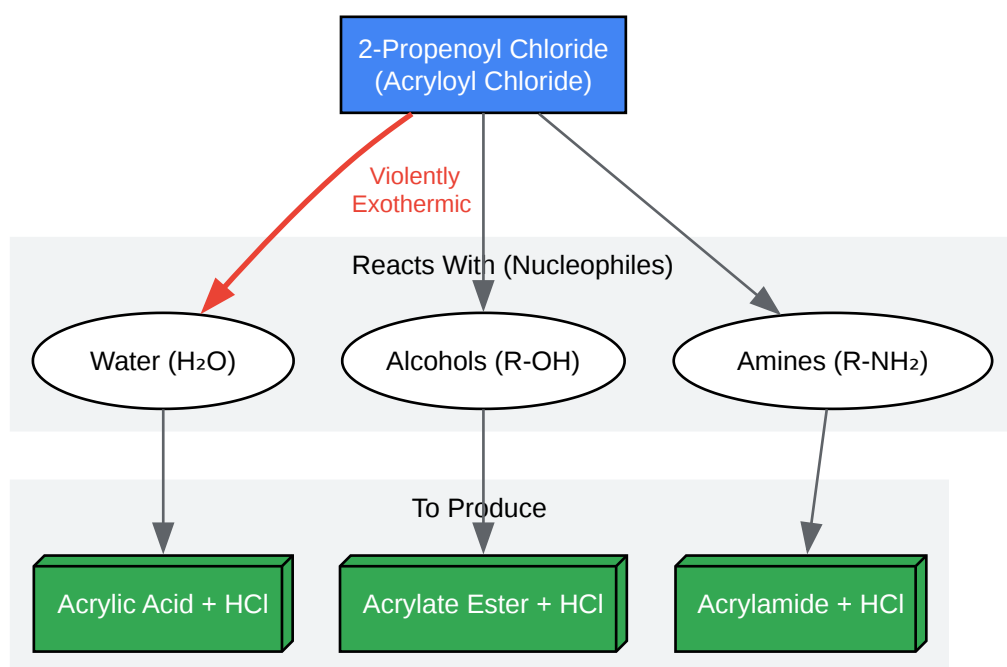
index.[11]

- **Cleaning:** Immediately after the measurement, carefully clean the prism surface with a suitable dry solvent (e.g., anhydrous chloroform or acetone) and a soft, non-abrasive wipe to prevent corrosion and residue buildup.

Reactivity Profile

The physical properties and handling of 2-propenoyl chloride are intrinsically linked to its high chemical reactivity. As an acyl chloride, the carbonyl carbon is highly electrophilic, making it susceptible to attack by nucleophiles.[3] This reactivity is the basis for both its utility in synthesis and its hazardous nature.

The most critical reaction from a handling and safety perspective is its violent, exothermic reaction with water, which produces corrosive hydrochloric acid and acrylic acid.[1][5] It also reacts readily with other nucleophiles such as alcohols (to form esters) and amines (to form amides).[1][2]



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Caption: Reactivity of 2-Propenoyl Chloride.

Conclusion

2-Propenoyl chloride is a key industrial chemical whose utility is matched by its hazardous nature. The quantitative physical data and standardized protocols provided in this guide are essential for researchers, scientists, and process chemists. Adherence to these parameters and a deep understanding of the compound's reactivity are critical for ensuring safe laboratory operations, developing robust synthetic procedures, and enabling its effective use in drug development and materials science.

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